

optimizing reaction conditions for 2,3-Dihydrobenzofuran-7-methanol synthesis

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Compound of Interest

Compound Name: 2,3-Dihydrobenzofuran-7-methanol

Cat. No.: B115375

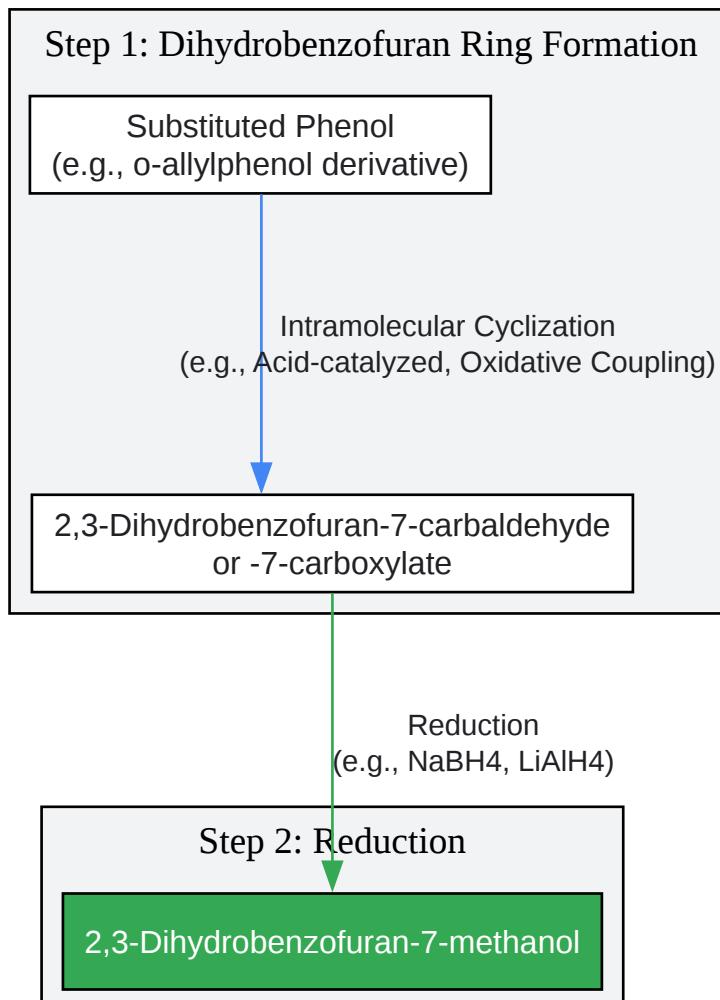
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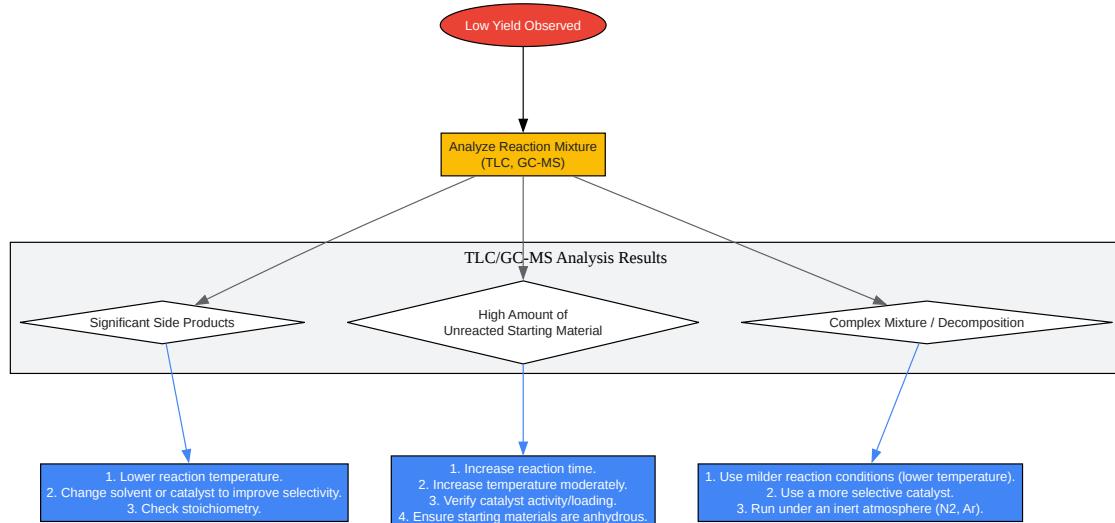
Technical Support Center: Synthesis of 2,3-Dihydrobenzofuran-7-methanol

This guide provides researchers, scientists, and drug development professionals with troubleshooting advice and frequently asked questions regarding the synthesis of **2,3-Dihydrobenzofuran-7-methanol**. The synthesis is generally approached as a two-stage process: first, the formation of the 2,3-dihydrobenzofuran core with a functional group at the 7-position (e.g., an aldehyde or carboxylate), followed by reduction to the target alcohol.

General Experimental Workflow

The synthetic pathway involves two key transformations: the cyclization to form the dihydrobenzofuran ring system and the subsequent reduction of a carbonyl group at the 7-position.



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